

Thermal Analysis of Dicreatine Citrate: A Technical Guide

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Compound of Interest

Compound Name: *Dicreatine citrate*

Cat. No.: *B1180860*

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This technical guide provides an in-depth overview of the thermal analysis of **dicreatine citrate** using Differential Scanning Calorimetry (DSC). **Dicreatine citrate**, a salt formed from creatine and citric acid, is utilized in dietary supplements. Its thermal properties are crucial for understanding its stability, purity, and formulation compatibility. This document summarizes key thermal data, outlines detailed experimental protocols for DSC analysis, and presents a visual workflow of the analytical process.

Quantitative Thermal Data

The thermal characteristics of **dicreatine citrate** and its related compounds are summarized below. The primary thermal event observed for **dicreatine citrate** is melting. In aqueous solutions, **dicreatine citrate** can dissociate and recrystallize as creatine monohydrate, the thermal properties of which are also included for comparative purposes.

Compound	Thermal Event	Onset Temperature (°C)	Peak Temperature (°C)	Enthalpy (ΔH)	Notes
Dicreatine Citrate	Melting	Not Reported	~146	Not Reported	Data is based on patent information; a complete DSC thermogram with enthalpy data is not readily available in public literature. [1]
Creatine Monohydrate	Dehydration	~55 - 97	~88.3 - 125	-37 kJ/mol	Loss of one mole of water. [2]
Intramolecular Cyclization	~230	~234.7	Not Reported		Transformation into creatinine with the loss of another mole of water. [2]
Melting with Decomposition	>260	~290	Not Reported		The formed creatinine melts with decomposition.

Experimental Protocols for DSC Analysis

The following section details a typical experimental protocol for the thermal analysis of a powdered sample like **dicreatine citrate** using a standard heat-flux DSC instrument.

1. Objective: To determine the melting point and enthalpy of fusion of **dicreatine citrate** powder.

2. Materials and Equipment:

- Differential Scanning Calorimeter (e.g., TA Instruments Q2000, Mettler Toledo DSC 3)
- Aluminum DSC pans and lids
- Crimper for sealing pans
- Microbalance (accurate to ± 0.01 mg)
- **Dicreatine citrate** sample (powder form)
- High-purity nitrogen gas (for purging)
- Reference material (e.g., indium for calibration)

3. Instrument Calibration: Before sample analysis, calibrate the DSC instrument for temperature and enthalpy using a certified reference standard, such as indium. The calibration should be performed under the same experimental conditions as the sample run.

4. Sample Preparation:

- Accurately weigh 3-5 mg of the **dicreatine citrate** powder into an aluminum DSC pan using a microbalance.
- Ensure the sample is evenly distributed at the bottom of the pan to facilitate uniform heat transfer. For powdered samples, it is advisable to gently compact the powder.
- Place a lid on the pan and seal it using a crimper. A hermetic seal is recommended to prevent any loss of volatile substances, although a pierced lid can be used if studying decomposition.
- Prepare an empty, sealed aluminum pan to be used as a reference.

5. DSC Measurement Procedure:

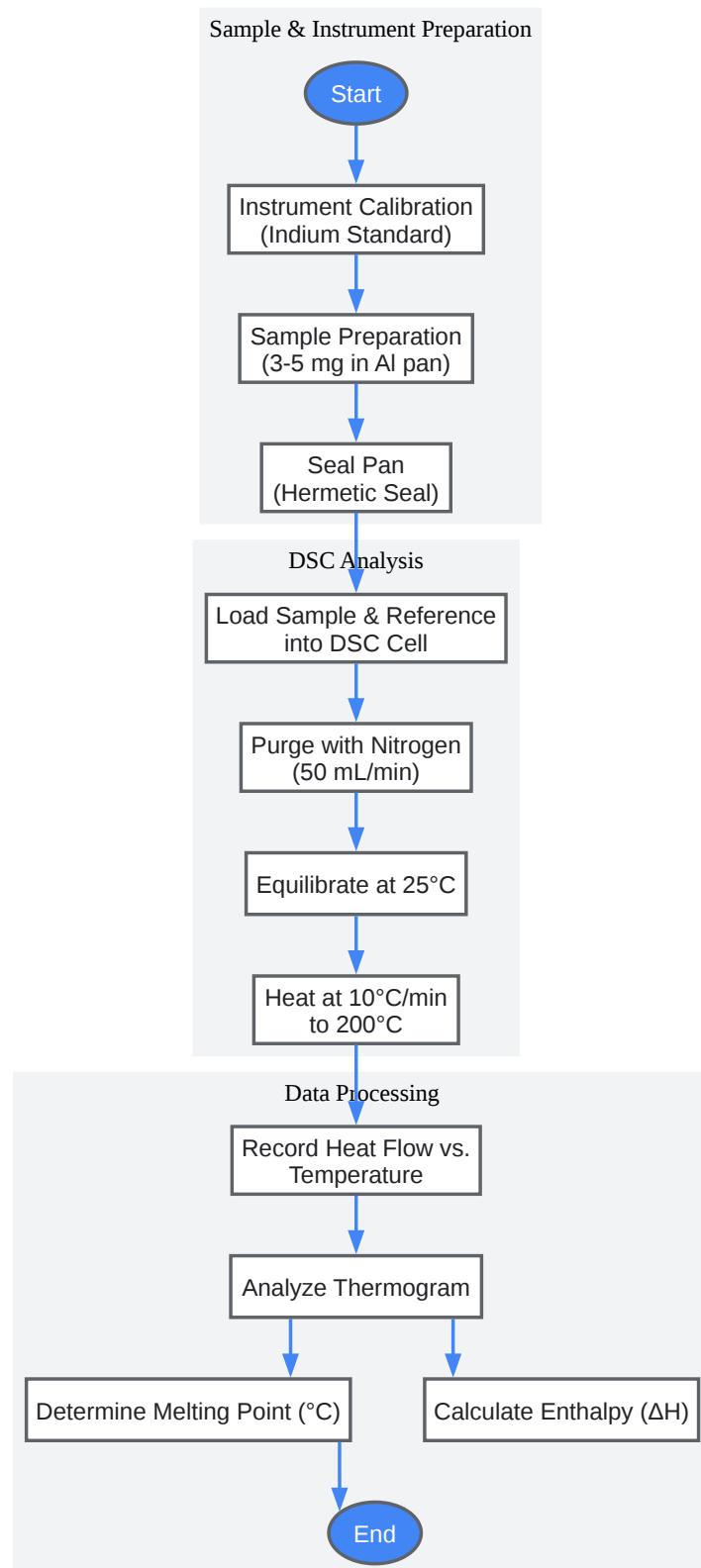
- Place the sealed sample pan and the reference pan into the DSC cell.
- Purge the DSC cell with high-purity nitrogen gas at a constant flow rate (e.g., 50 mL/min) to provide an inert atmosphere.
- Equilibrate the sample at a starting temperature well below the expected melting point (e.g., 25°C) and hold for a few minutes to ensure thermal stability.
- Ramp the temperature at a constant heating rate, typically 10°C/min, to a final temperature well above the melting point (e.g., 200°C).
- Record the heat flow as a function of temperature.
- After the heating scan, cool the sample back to the starting temperature. A second heating scan can be performed to investigate the thermal history of the sample.

6. Data Analysis:

- Analyze the resulting DSC thermogram to identify thermal events such as melting.
- The melting point is typically taken as the peak temperature of the endothermic event.
- The enthalpy of fusion (ΔH) is calculated by integrating the area under the melting peak. The instrument's software is used for this calculation.

Visualizing the DSC Workflow

The following diagram illustrates the typical workflow for the thermal analysis of **dicreatine citrate** using DSC.



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Caption: Workflow for DSC analysis of **dicreatine citrate**.

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References

- 1. US6211407B1 - Dicreatine citrate and tricreatine citrate and method of making same - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
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